

Sniper(abl)-058 discovery and development

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Compound Focus: Sniper(abl)-058

Cat. No.: S12904394

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SNIPER(ABL)-058 Profile

The table below summarizes the core information available for **SNIPER(ABL)-058** [1].

Attribute	Description
Target Protein	BCR-ABL (Oncogenic fusion protein in Chronic Myelogenous Leukemia)
Target-Binding Ligand	Imatinib (An ABL inhibitor) [2]
E3 Ligase Ligand	An LCL161 derivative (An IAP antagonist) [2] [1]
Reported DC ₅₀	10 μ M [1]
Primary Mechanism	IAP-dependent ubiquitination and proteasomal degradation [2]

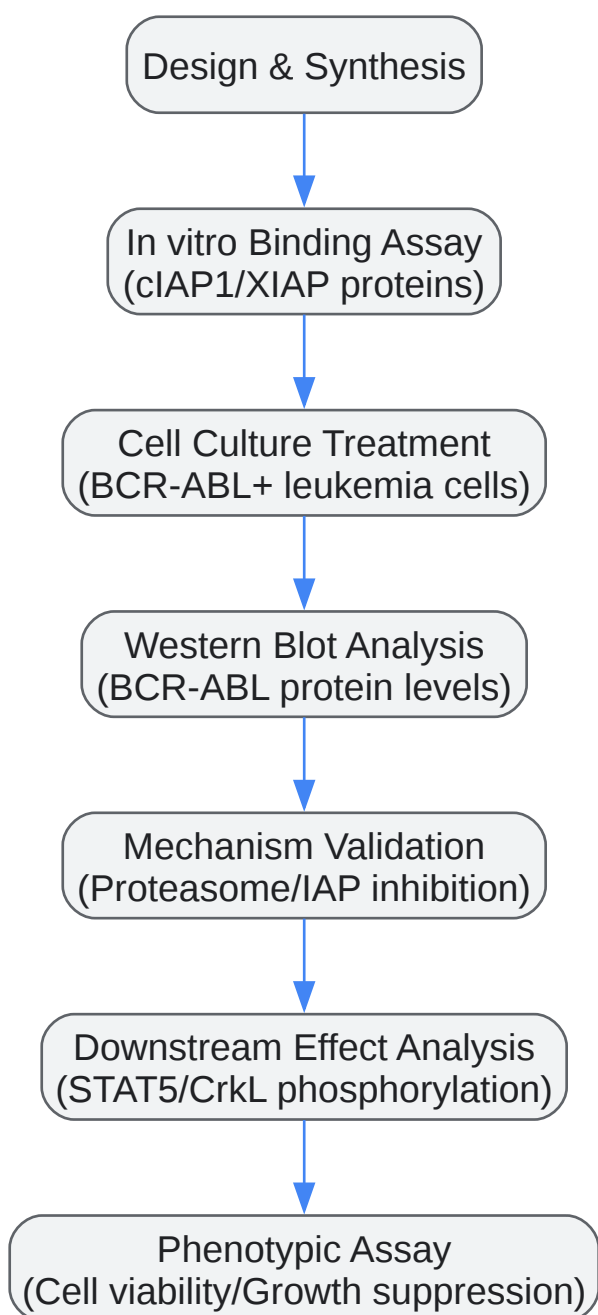
DC₅₀ refers to the compound concentration required to degrade 50% of the target protein.

SNIPER Platform and Experimental Context

SNIPER(ABL)-058 is part of a class of bi-functional degraders known as **Specific and Non-genetic IAP-dependent Protein Erasers (SNIPERs)** [2] [3] [1]. Its general mechanism of action and the experimental

methods used to validate such compounds are described in the available literature, though not all details are available for **SNIPER(ABL)-058** specifically.

The diagram below illustrates the general workflow for developing and testing SNIPER(ABL) compounds [2].



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General workflow for SNIPER(ABL) compound evaluation [2]

Key Experimental Protocols

The following methodologies are central to validating the activity of SNIPER(ABL) compounds like **SNIPER(ABL)-058** [2]:

- **Western Blot Analysis:** Used to detect reduction in BCR-ABL protein levels. Cells are lysed, proteins are separated by SDS-PAGE, transferred to a membrane, and probed with specific antibodies [2].
- **Mechanism Validation:** Degradation is confirmed to be proteasome-dependent using inhibitors like **MG132** and IAP-dependent using **shRNA-mediated gene silencing** of cIAP1 and XIAP [2].
- **Downstream Signaling Analysis:** Effectiveness is measured by monitoring reduction in phosphorylation of BCR-ABL substrates like **STAT5** and **CrkL** via western blot [2].
- **Cell Viability Assays:** Anti-cancer activity is quantified using assays like **WST-8** to measure metabolic activity and growth suppression in BCR-ABL-positive cell lines [2].

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References

1. SNIPERs | Degradar [medchemexpress.com]
2. Development of protein degradation inducers of oncogenic ... [pmc.ncbi.nlm.nih.gov]
3. Targeted Protein Degradation [vipergen.com]

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